

Characterization of 6-Nitro-1-pyrenol-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Nitro-1-pyrenol-d8

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An In-depth Examination of a Key Deuterated Standard for Environmental and Toxicological Analysis

This technical guide provides a comprehensive overview of the characterization of the **6-Nitro-1-pyrenol-d8** (6-OHNP-d8) standard, a critical tool for researchers, scientists, and drug development professionals engaged in the study of nitrated polycyclic aromatic hydrocarbons (Nitro-PAHs) and their metabolites. Given its importance as an internal standard in analytical methodologies, a thorough understanding of its properties and the protocols for its use is paramount for accurate and reproducible research.

Physicochemical Properties

6-Nitro-1-pyrenol-d8 is the deuterated analogue of 6-Nitro-1-pyrenol, a metabolite of the environmental pollutant 1-nitropyrene. The introduction of eight deuterium atoms into the pyrene ring structure results in a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification methods.

Property	Value	Reference
Chemical Name	6-nitropyren-2,3,4,5,7,8,9,10-d8-1-ol	[1]
CAS Number	2469736-26-1	[1]
Molecular Formula	C ₁₆ H ₈ D ₈ NO ₃	
Molecular Weight	271.11	[1]
Appearance	Solid (form may vary)	
Unlabelled CAS Number	1767-28-8	[1]

Analytical Characterization

The primary application of **6-Nitro-1-pyrenol-d8** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of 1-nitropyrene metabolites in biological and environmental samples.[2] Its characterization is crucial to ensure the accuracy and precision of these analytical methods.

Mass Spectrometry (MS)

Mass spectrometry is the cornerstone for the characterization and utilization of **6-Nitro-1-pyrenol-d8**. It is used to confirm the molecular weight, assess isotopic purity, and establish fragmentation patterns for quantitative analysis.

Expected Mass Spectrometric Data:

Parameter	Expected Value
[M-H] ⁻ (Negative Ion Mode)	m/z 270.1
Isotopic Purity	>98%

Note: The exact mass and isotopic distribution can be confirmed by high-resolution mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed NMR data for the deuterated standard is not widely published, ^1H NMR and ^{13}C NMR spectroscopy are fundamental techniques for the structural elucidation and purity assessment of the non-deuterated analogue, 6-Nitro-1-pyrenol. The absence of signals in the ^1H NMR spectrum corresponding to the deuterated positions would confirm the successful isotopic labeling.

Experimental Protocols

The following sections detail generalized experimental protocols relevant to the use of **6-Nitro-1-pyrenol-d8** as an internal standard. These are based on established methodologies for the analysis of related compounds.

Preparation of Standard Solutions

Accurate preparation of standard solutions is critical for quantitative analysis.

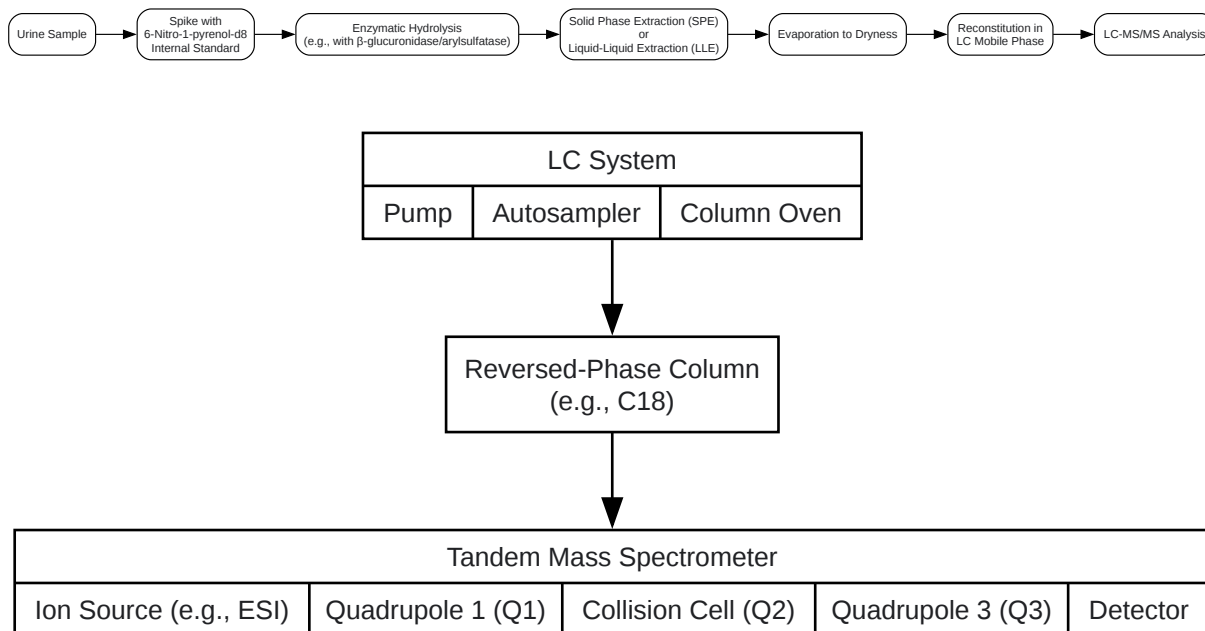
Protocol:

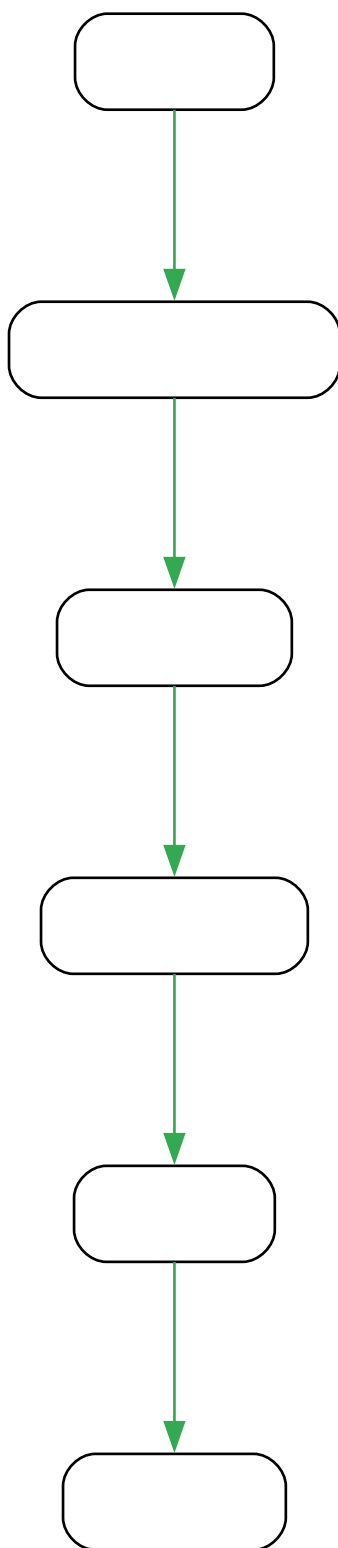
- **Stock Solution** (e.g., 1 mg/mL): Accurately weigh a precise amount of **6-Nitro-1-pyrenol-d8** and dissolve it in a suitable solvent (e.g., methanol, DMSO) to a known volume in a Class A volumetric flask.
- **Working Solutions**: Prepare a series of working solutions by serial dilution of the stock solution with the appropriate solvent to the desired concentrations for spiking into calibration standards and samples.

Sample Preparation for Urine Analysis

This protocol is adapted from methodologies for the analysis of 1-nitropyrene metabolites in human urine.^[2]

Workflow for Urine Sample Preparation:





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. rsc.org [rsc.org]
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